

CAS number 105512-79-6 properties and literature

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Compound of Interest

Compound Name: 4-(4-Trifluoromethylphenyl)thiazol-2-ylamine

Cat. No.: B1333816

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An In-depth Technical Guide to CAS Number 105512-79-6: 2-Amino-4-[4-(trifluoromethyl)phenyl]thiazole

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological activities of the compound with CAS number 105512-79-6, chemically known as 2-Amino-4-[4-(trifluoromethyl)phenyl]thiazole. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical Properties

2-Amino-4-[4-(trifluoromethyl)phenyl]thiazole is a fluorinated heterocyclic compound belonging to the 2-aminothiazole class. The presence of the trifluoromethyl group and the thiazole scaffold makes it a subject of interest in medicinal chemistry due to the often-enhanced biological activity and metabolic stability associated with these moieties.

Table 1: Physicochemical Properties of CAS 105512-79-6

Property	Value
IUPAC Name	2-Amino-4-[4-(trifluoromethyl)phenyl]thiazole; 4-[4-(Trifluoromethyl)phenyl]-1,3-thiazol-2-amine
CAS Number	105512-79-6
Molecular Formula	C ₁₀ H ₇ F ₃ N ₂ S
Molecular Weight	244.24 g/mol
Melting Point	206-208 °C
Boiling Point (Predicted)	344.6 ± 37.0 °C
Density (Predicted)	1.410 ± 0.06 g/cm ³
pKa (Predicted)	3.62 ± 0.10

Synthesis

The primary synthetic route to 2-Amino-4-[4-(trifluoromethyl)phenyl]thiazole is the Hantzsch thiazole synthesis. This well-established method involves the condensation of an α -haloketone with a thiourea or a thioamide.

General Experimental Protocol for Hantzsch Thiazole Synthesis

This protocol is a generalized procedure adapted from established methods for the synthesis of similar 2-aminothiazole derivatives and can be applied for the preparation of 2-Amino-4-[4-(trifluoromethyl)phenyl]thiazole.

Starting Materials:

- 2-Bromo-1-(4-(trifluoromethyl)phenyl)ethanone
- Thiourea
- Ethanol (or other suitable solvent like methanol)

Procedure:

- To a solution of 2-bromo-1-(4-(trifluoromethyl)phenyl)ethanone (1 equivalent) in ethanol, add thiourea (1.0-1.2 equivalents).
- The reaction mixture is then heated to reflux (approximately 78 °C) and stirred for a period of 30 minutes to several hours.
- The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature, which may result in the precipitation of the product.
- The mixture is then poured into a beaker containing crushed ice or a dilute solution of a weak base (e.g., 5% sodium carbonate) to neutralize any acid formed during the reaction and to facilitate further precipitation of the product.
- The resulting solid is collected by vacuum filtration, washed with cold water, and then with a small amount of cold ethanol.
- The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol, to yield the pure 2-Amino-4-[4-(trifluoromethyl)phenyl]thiazole.

Synthesis Workflow Diagram



2-Amino-4-[4-(trifluoromethyl)phenyl]thiazole

Inhibition

Potential Signaling Pathway Inhibition

IGF1R

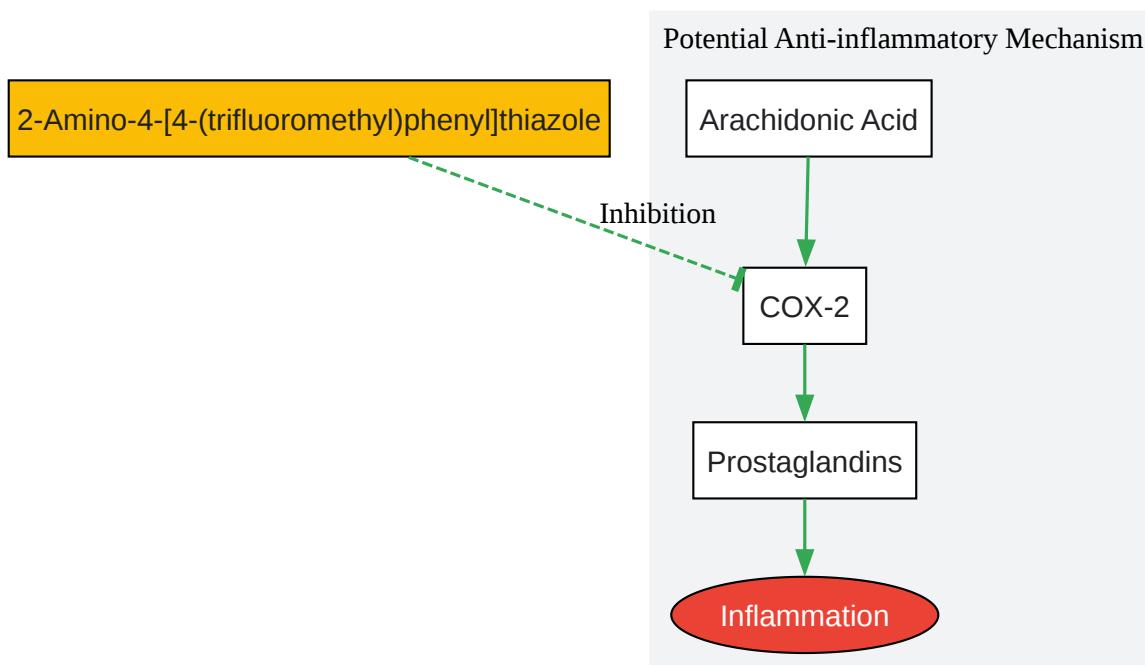
PI3K

Akt

mTOR

Inhibition of Apoptosis

Cell Proliferation



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